

Essential Safety and Logistical Information for Handling Palmitic Acid-d2-3

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Compound of Interest

Compound Name: Palmitic acid-d2-3

Cat. No.: B1458946

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This guide provides comprehensive safety protocols and logistical procedures for researchers, scientists, and drug development professionals handling **Palmitic acid-d2-3**. The following information is designed to ensure safe laboratory operations and proper disposal, building a foundation of trust in chemical handling practices.

Compound Identification and Hazard Assessment

Palmitic acid-d2-3 is a deuterated form of palmitic acid. While the deuteration offers a stable isotopic label for research, the general chemical and physical properties are similar to those of standard palmitic acid.^{[1][2]} According to the Globally Harmonized System (GHS), palmitic acid is not classified as a dangerous substance.^{[3][4]} However, it can cause skin and eye irritation.^{[5][6]} The primary hazards are associated with its physical form (solid/dust) and its combustible nature at high temperatures.^{[3][7]}

Physical and Chemical Properties

Property	Value
Appearance	White Solid[6][8][9]
Molecular Formula	C ₁₆ H ₃₀ D ₂ O ₂
Molar Mass	Approximately 258.4 g/mol
Melting Point	59 - 63 °C / 138.2 - 145.4 °F[6][8]
Boiling Point	351.5 °C / 664.7 °F[6][8]
Flash Point	206 °C / 402.8 °F[6][7][8]
Solubility	Insoluble in water[9]
Stability	Stable under normal conditions[8]

Hazard Identification

Hazard	Description	NFPA Rating
Health	May cause minor eye irritation as dust.[3] Ingestion may lead to nausea, vomiting, or diarrhea.[3] Not expected to be a skin irritant under normal use.[3]	Health: 0-2 (Minimal to Slight) [3][5][7]
Flammability	May be combustible at high temperatures.[3] Material in sufficient quantity and reduced particle size is capable of creating a dust explosion.[7]	Flammability: 1 (Slight)[3][5][7]
Reactivity	Generally stable.[8] Incompatible with bases and reducing agents.[8]	Reactivity: 0 (Minimal)[3][7]

Personal Protective Equipment (PPE)

Consistent and proper use of PPE is essential to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **Palmitic acid-d2-3**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or goggles.[3][5][10]	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[7]
Hands	Chemical-resistant gloves.[4][5][7][10]	Nitrile rubber (NBR) gloves with a thickness >0.11 mm are suitable.[4][10]
Body	Laboratory coat or lightweight protective clothing.[3][5][7]	Choose body protection based on the amount and concentration of the substance at the workplace.[5]
Respiratory	NIOSH-approved respirator if irritation is experienced or when dust generation is unavoidable.[3][5][7]	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[7]

Operational Plan: Step-by-Step Procedures

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage Location:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][7]
- **Incompatibilities:** Keep away from incompatible substances such as bases and reducing agents.[8] Also, keep away from sources of ignition.[7]
- **Long-Term Storage:** For maintaining isotopic purity, especially if the compound has exchangeable deuterons, store under an inert atmosphere (argon or nitrogen) and protect

from moisture to prevent H-D exchange.[11]

Handling and Use

- Ventilation: Handle in a well-ventilated area. Use a chemical fume hood if there is a risk of dust or aerosol generation.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[3]
- Preventing Contamination: Use clean, dry glassware and utensils to prevent moisture and protic solvents from causing H-D exchange.[11]
- Dispensing: When weighing or transferring the solid, minimize dust generation.[7]
- Heating: If heating the compound, be aware of its flash point and use appropriate heating methods (e.g., heating mantle, water bath) away from open flames.

Emergency and Disposal Plans

Emergency Procedures: Spills

- Assess the Situation: Determine the extent of the spill and if it presents an immediate hazard.[12]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate non-essential personnel.[13]
- Ventilate: If safe to do so, increase ventilation to the outside.[12]
- Containment: For a solid spill, carefully sweep or vacuum the material. Avoid generating dust.[7]
- Cleanup: Place the spilled material into a suitable, labeled container for disposal.[7] Clean the spill area with a 2-5% solution of soda ash and then with soap and water.[7]
- PPE: Always wear appropriate PPE during cleanup.

First Aid Measures

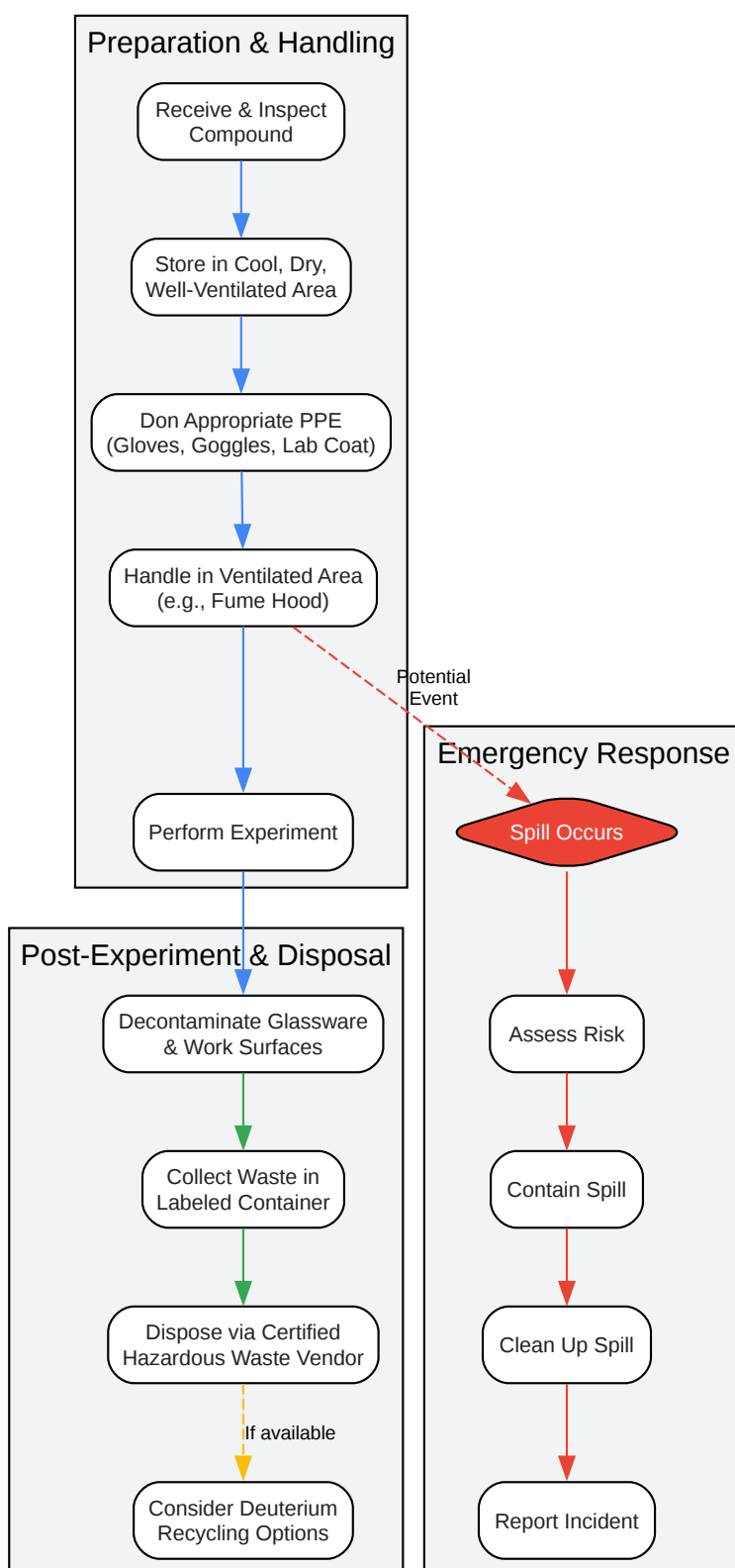
Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[3][6] Seek medical attention if irritation persists.[6]
Skin Contact	Wash off with mild soap and plenty of water.[3] [6] Remove contaminated clothing.[4]
Inhalation	Move the person to fresh air.[6][7] If breathing is difficult, provide oxygen.[7] Seek medical attention if symptoms appear.[7]
Ingestion	Do NOT induce vomiting.[9] Rinse mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious.[7] Seek medical advice if the person feels unwell.[4]

Disposal Plan

- Waste Collection: Collect waste **Palmitic acid-d2-3** and any contaminated materials (e.g., absorbent pads, gloves) in a clearly labeled, sealed container.
- Regulatory Compliance: Dispose of the chemical waste in accordance with all local, state, and federal regulations.
- Deuterated Waste: Due to the value of deuterium, consider options for recycling or recovery if available.[14][15] Some suppliers may accept depleted or waste deuterated compounds for reprocessing.[16] Do not dispose of down the drain.[9]

Workflow and Logical Relationships

The following diagram illustrates the standard workflow for handling **Palmitic acid-d2-3** in a laboratory setting.



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Caption: Workflow for Handling **Palmitic Acid-d2-3**.

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